

Spectroscopic analysis of Triazole sulcotrione

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Compound of Interest

Compound Name: *Triazole sulcotrione*

CAS No.: *1911613-97-2*

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An In-Depth Technical Guide to the Spectroscopic Analysis of Sulcotrione

A Senior Application Scientist's Perspective on Molecular Characterization

Introduction: Beyond the Datasheet

Sulcotrione, chemically known as 2-[2-chloro-4-(methylsulfonyl)benzoyl]cyclohexane-1,3-dione, is a potent herbicide belonging to the triketone class. It is crucial to note that while sometimes mistaken for a triazole, its core structure is a β -triketone, which dictates its mode of action as an inhibitor of the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme in plants.^[1] The comprehensive characterization of this molecule is paramount for drug development, quality control, regulatory compliance, and environmental fate monitoring.

This guide moves beyond simple data reporting. As scientists, our role is to interpret spectral data within a logical framework, understanding why we choose a specific technique and what each signal truly signifies about the molecule's structure and behavior. We will explore the primary spectroscopic techniques—Mass Spectrometry, Nuclear Magnetic Resonance, and Infrared and UV-Visible Spectroscopy—not as isolated procedures, but as complementary tools that, when used in concert, provide a complete and validated portrait of sulcotrione.

Mass Spectrometry (MS): Unveiling the Mass and Fragments

For quantitative analysis, particularly at trace levels in complex matrices like soil or water, Liquid Chromatography coupled with tandem Mass Spectrometry (LC-MS/MS) is the gold standard.^[2] Its power lies in its ability to separate sulcotrione from other compounds chromatographically and then selectively detect it based on its unique mass-to-charge ratio (m/z) and fragmentation pattern.

Expertise in Action: Why ESI and Tandem MS?

Sulcotrione's structure contains a cyclohexane-1,3-dione moiety, which is acidic and readily deprotonates. This makes Electrospray Ionization (ESI) in negative ion mode an exceptionally sensitive method, as it efficiently generates the $[M-H]^-$ ion. For unambiguous confirmation and quantification, we employ tandem MS (MS/MS). The first quadrupole isolates the parent $[M-H]^-$ ion (precursor ion), which is then fragmented via collision-induced dissociation (CID). The second quadrupole analyzes the resulting fragment ions (product ions).^[3] This precursor-to-product transition is a highly specific molecular signature, virtually eliminating false positives.

Experimental Protocol: LC-MS/MS for Sulcotrione Quantification

This protocol is a robust, self-validating system for analyzing sulcotrione in environmental water samples.

- Sample Preparation (Solid-Phase Extraction - SPE):
 - Condition an Oasis HLB SPE cartridge with 5 mL of methanol followed by 5 mL of deionized water.
 - Acidify the water sample (e.g., 500 mL) to a pH of ~3 with formic acid.
 - Spike the sample with an isotope-labeled internal standard (e.g., Sulcotrione-d3) for precise quantification that corrects for matrix effects and extraction recovery losses.^[2]
 - Load the sample through the SPE cartridge at a flow rate of ~5 mL/min.

- Wash the cartridge with 5 mL of water to remove salts and polar interferences.
- Elute the sulcotrione and internal standard with 5-10 mL of methanol or acetonitrile.
- Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in a known volume (e.g., 1 mL) of the mobile phase starting condition.
- Chromatographic Separation (LC):
 - Column: A C18 reversed-phase column (e.g., NUCLEODUR C18 Gravity, 150 mm x 2 mm, 3 μ m) is effective.[\[4\]](#)
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Methanol with 0.1% formic acid.
 - Gradient: A typical gradient would start at a lower percentage of B, ramp up to a high percentage to elute sulcotrione, and then return to initial conditions for column re-equilibration. For example: 40% B to 95% B over 15 minutes.[\[4\]](#)
 - Flow Rate: 0.2 mL/min.
 - Column Temperature: 35-40 °C to ensure reproducible retention times.
- Mass Spectrometric Detection (MS/MS):
 - Ionization Mode: ESI, Negative.
 - Capillary Voltage: -2500 V to -3500 V.[\[4\]](#)
 - Key Parameters: Desolvation gas temperature (300-350 °C), desolvation gas flow (600 L/h), and cone gas flow (50 L/h) must be optimized to ensure efficient ion generation and transmission.[\[5\]](#)
 - Detection Mode: Multiple Reaction Monitoring (MRM).

Data Presentation & Interpretation

The key to MS/MS is monitoring specific mass transitions. For sulcotrione (monoisotopic mass of the neutral molecule ≈ 328.02 Da), the primary ion will be the deprotonated molecule $[M-H]^-$ at m/z 327. The major fragmentation likely occurs at the bond between the benzoyl carbonyl and the cyclohexane ring, as this is a chemically logical point of cleavage.^[5]

Ion Type	Predicted m/z	Description
Precursor Ion	327	$[M-H]^-$, the deprotonated parent molecule of sulcotrione.
Product Ion 1	219	Corresponds to the $[2\text{-chloro-4-(methylsulfonyl)benzoyl}]^-$ fragment following cleavage.
Product Ion 2	111	Corresponds to the deprotonated $[\text{cyclohexane-1,3-dione}]^-$ fragment.

Caption: LC-MS/MS workflow for sulcotrione analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Structural Blueprint

While MS excels at quantification, NMR spectroscopy provides the definitive structural confirmation. It maps the chemical environment of every hydrogen (^1H NMR) and carbon (^{13}C NMR) atom, confirming the molecule's precise atomic connectivity.

Expertise in Action: A Predictive Approach to Structure Verification

In the absence of a pre-existing reference spectrum, a seasoned scientist's first step is to predict the spectrum based on the known structure. This theoretical analysis provides a powerful validation framework when the experimental spectrum is acquired. The sulcotrione structure ($\text{C}_{14}\text{H}_{13}\text{ClO}_5\text{S}$) has several distinct regions that will produce characteristic signals.

Experimental Protocol: NMR Sample Preparation and Acquisition

- Sample Preparation:
 - Accurately weigh ~5-10 mg of high-purity sulcotrione standard.
 - Dissolve the sample in ~0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl_3 , or Acetone- d_6) in a clean vial.[\[6\]](#)
 - Add a small amount of an internal standard, typically Tetramethylsilane (TMS), to reference the chemical shifts to 0 ppm.[\[6\]](#)
 - Transfer the solution to a 5 mm NMR tube.
- ^1H NMR Acquisition:
 - Acquire a standard one-dimensional proton spectrum. Key parameters include a sufficient number of scans for good signal-to-noise, a relaxation delay (e.g., 1-2 seconds), and a spectral width covering the expected range (~0-10 ppm).
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum. Due to the low natural abundance of ^{13}C (1.1%), this requires a significantly longer acquisition time.[\[7\]](#) A larger number of scans and a suitable relaxation delay are critical.

Data Presentation & Predicted Spectral Features

The following tables outline the expected NMR signals for sulcotrione based on established chemical shift principles.[\[7\]](#)[\[8\]](#)

Table 2: Predicted ^1H NMR Data for Sulcotrione

Predicted Shift (ppm)	Multiplicity	Integration	Assignment	Rationale
~ 7.8 - 8.2	Multiplet	3H	Aromatic Protons	Protons on the benzoyl ring are deshielded by the aromatic system and electron-withdrawing groups.
~ 3.5 - 4.0	Triplet (t)	1H	Enolic -OH	The acidic proton of the enol tautomer of the dione, likely broadened.
~ 3.1 - 3.3	Singlet (s)	3H	-SO ₂ CH ₃	Methyl protons adjacent to the highly electronegative sulfonyl group.
~ 2.5 - 2.8	Triplet (t)	4H	-CH ₂ -C=O	Protons on the cyclohexane ring adjacent to the carbonyl groups.

| ~ 1.9 - 2.2 | Quintet (p) | 2H | -CH₂-CH₂-CH₂- | The central methylene protons of the cyclohexane ring. |

Table 3: Predicted ¹³C NMR Data for Sulcotrione

Predicted Shift (ppm)	Assignment	Rationale
~ 190 - 205	Ketone C=O	Carbonyl carbons of the cyclohexane-1,3-dione and benzoyl group.[9]
~ 125 - 145	Aromatic Carbons	Six distinct signals for the carbons of the substituted benzene ring.
~ 110	Enolic C-O	The carbon of the enolized dione.
~ 44	-SO ₂ CH ₃	Methyl carbon attached to the sulfonyl group.

| ~ 30 - 40 | -CH₂- | Carbons of the cyclohexane ring. |

Caption: NMR spectroscopy provides a complete structural map.

Fourier-Transform Infrared (FT-IR) Spectroscopy: Functional Group Fingerprinting

FT-IR spectroscopy is a rapid and non-destructive technique that identifies the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations (stretching, bending).

Expertise in Action: Identifying Key Vibrational Modes

The FT-IR spectrum of sulcotrione will be dominated by strong absorptions from its multiple carbonyl (C=O) groups and the sulfonyl (S=O) group. The precise wavenumber of these absorptions can provide subtle information about the molecule's electronic structure. For instance, the benzoyl carbonyl will appear at a different frequency than the dione carbonyls.

Experimental Protocol: FT-IR via KBr Pellet

This classic method is ideal for obtaining a high-quality spectrum of a solid sample.

- Sample Preparation:

- Gently grind ~1-2 mg of pure, dry sulcotrione into a fine powder using an agate mortar and pestle.
- Add ~100-200 mg of dry, spectroscopic-grade potassium bromide (KBr).[6]
- Thoroughly mix and grind the two powders together until a homogenous, fine powder is achieved. The goal is to reduce particle size to minimize light scattering.[10]
- Place the powder into a pellet-forming die and press using a hydraulic press (e.g., to 10-15 psi) to form a thin, transparent or translucent pellet.[11]
- Spectral Acquisition:
 - Acquire a background spectrum using a blank KBr pellet to subtract atmospheric (H₂O, CO₂) and instrumental interferences.
 - Place the sulcotrione KBr pellet in the sample holder and acquire the sample spectrum.
 - Typically, spectra are collected over a range of 4000-400 cm⁻¹.

Data Presentation: Predicted Characteristic Absorptions

Based on well-established correlation tables, the FT-IR spectrum of sulcotrione is expected to exhibit the following key absorption bands.[11][12]

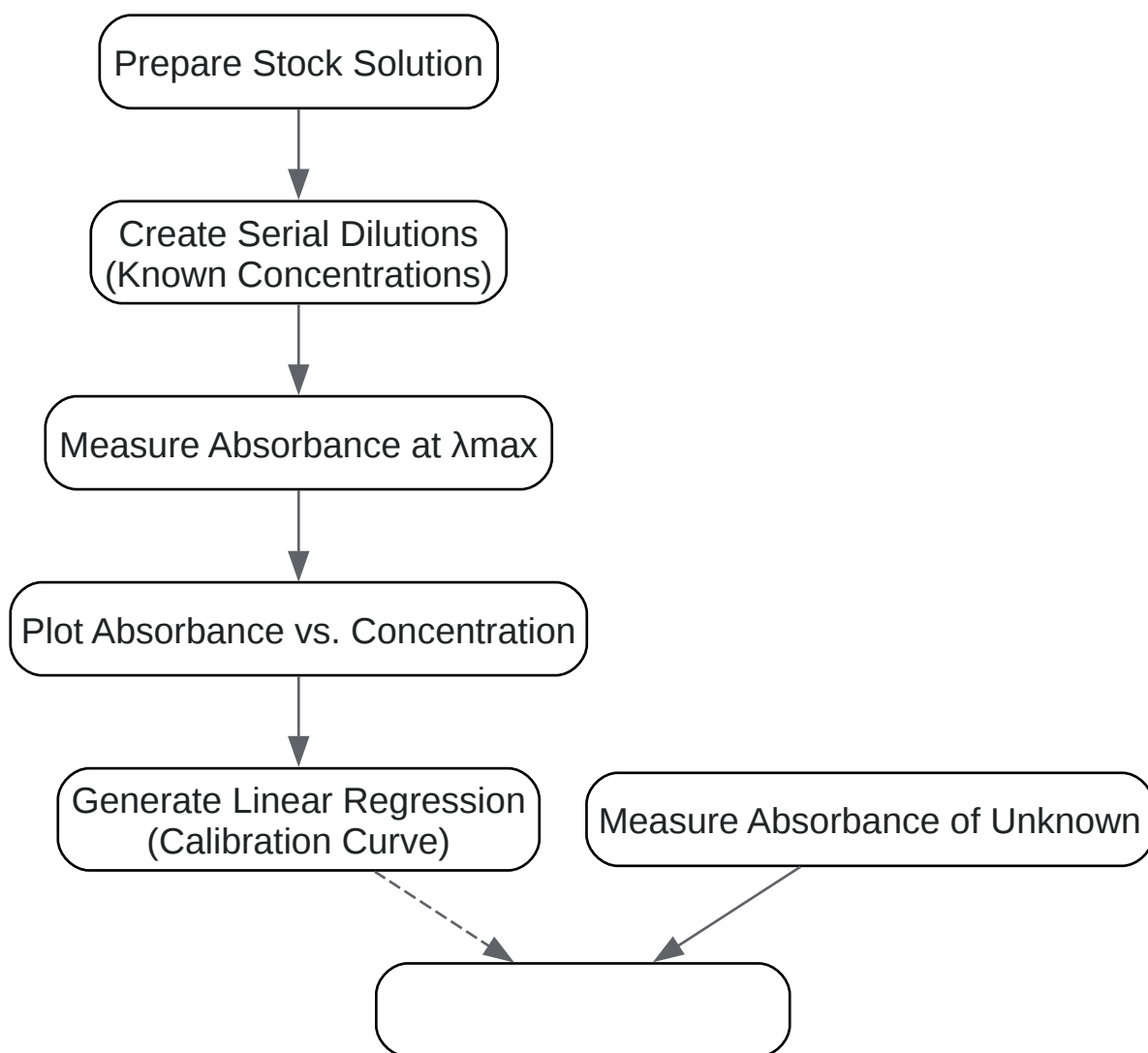
Predicted Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3100 - 3000	C-H Stretch	Aromatic Ring
2950 - 2850	C-H Stretch	Cyclohexane Ring
~ 1720 & ~1685	C=O Stretch	Dione & Benzoyl Ketones
1600 - 1450	C=C Stretch	Aromatic Ring
~ 1350 & ~1150	Asymmetric & Symmetric S=O Stretch	Sulfone (SO ₂)
800 - 600	C-Cl Stretch	Aryl Chloride

UV-Visible Spectroscopy: A Quantitative Overview

UV-Vis spectroscopy measures the absorption of light in the ultraviolet and visible regions, which corresponds to electronic transitions within the molecule. For sulcotrione, the conjugated π -systems of the benzoyl and dione rings are strong chromophores, making this a simple and effective technique for quantification in pure solutions.

Experimental Protocol: Calibration and Quantification

- Solvent Selection: Choose a UV-transparent solvent in which sulcotrione is soluble, such as methanol or acetonitrile.
- Determine λ_{max} : Prepare a dilute solution of sulcotrione and scan across the UV range (e.g., 200-400 nm) to find the wavelength of maximum absorbance (λ_{max}). The UV spectrum of sulcotrione shows a distinct absorbance profile.^[4]
- Create a Calibration Curve:
 - Prepare a series of standard solutions of known concentrations.
 - Measure the absorbance of each standard at the determined λ_{max} .
 - Plot Absorbance vs. Concentration. According to the Beer-Lambert law, this plot should be linear.
- Sample Analysis: Measure the absorbance of the unknown sample at λ_{max} and use the calibration curve to determine its concentration.



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